

4-Ethyl-2,4-dimethylheptane molecular weight and formula

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Compound of Interest

Compound Name: 4-Ethyl-2,4-dimethylheptane

Cat. No.: B14556577

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An In-depth Technical Guide to 4-Ethyl-2,4-dimethylheptane

This technical guide provides a comprehensive overview of the chemical properties of **4-Ethyl-2,4-dimethylheptane**, with a focus on its molecular formula and weight. This information is critical for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity and Properties

4-Ethyl-2,4-dimethylheptane is a saturated acyclic hydrocarbon. Its chemical structure consists of a seven-carbon heptane backbone with an ethyl group and two methyl groups as substituents.

Quantitative Molecular Data

The fundamental quantitative data for **4-Ethyl-2,4-dimethylheptane** is summarized in the table below. These values are computationally derived and essential for stoichiometric calculations, analytical characterization, and modeling studies.

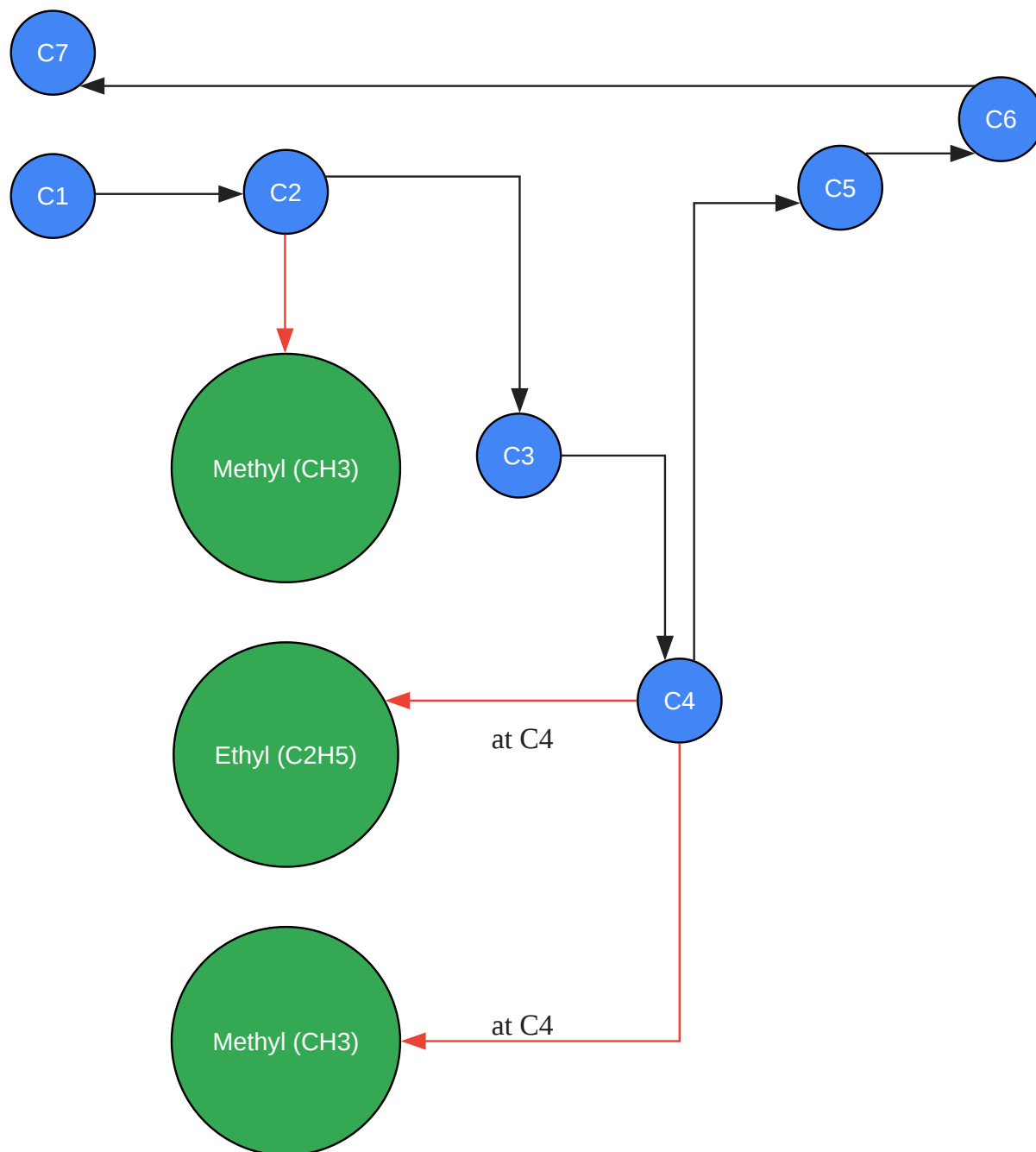
Property	Value	Source
Molecular Formula	C11H24	PubChem[1], NIST[2]
Molecular Weight	156.31 g/mol	PubChem[1]
Monoisotopic Mass	156.187800766 Da	PubChem[1]
CAS Registry Number	61868-25-5	NIST[2], Chemsr[3]
IUPAC Name	4-ethyl-2,4-dimethylheptane	PubChem[1], NIST[2]
SMILES	<chem>CCCC(C)(CC)CC(C)C</chem>	PubChem[1]
InChIKey	OETKSNKIFXLJDO- UHFFFAOYSA-N	NIST[2]

Experimental Protocols

The molecular formula and weight of **4-Ethyl-2,4-dimethylheptane** are typically determined through computational methods based on its validated chemical structure. High-resolution mass spectrometry could be employed experimentally to confirm the monoisotopic mass, while techniques like gas chromatography-mass spectrometry (GC-MS) would be used to identify the compound in a mixture and confirm its molecular weight. However, specific experimental protocols for the de novo determination of these properties for this specific molecule are not detailed in the provided search results. The data presented here are based on computational calculations from established chemical databases.[1][2]

Molecular Structure Visualization

The following diagram illustrates the logical connectivity of the constituent atoms in **4-Ethyl-2,4-dimethylheptane**, providing a clear representation of the molecular structure.



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Logical structure of **4-Ethyl-2,4-dimethylheptane**.

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References

- 1. 4-Ethyl-2,4-dimethylheptane | C₁₁H₂₄ | CID 53423716 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-ethyl-2,4-dimethylheptane [webbook.nist.gov]
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